Crystal Structure and Geometry of Nitro-Substituted Benzoylthioureas: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*2-chloro-N-[(4-nitrophenyl)carbamothioyl]benzamide*
CAS No.:	*144487-31-0*
Cat. No.:	*B1364845*

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Executive Summary

Nitro-substituted benzoylthioureas represent a highly versatile class of organosulfur compounds, distinguished by the structural motif

. As a Senior Application Scientist, I have observed that the incorporation of the strongly electron-withdrawing nitro group fundamentally alters the electron density across the thiourea backbone. This electronic modulation not only dictates the molecular conformation—favoring specific intra- and intermolecular hydrogen-bonding networks—but also enhances their efficacy as bidentate ligands in transition metal coordination and as pharmacophores in drug development. This whitepaper provides an in-depth analysis of their synthesis, crystallographic geometry, and supramolecular architecture.

Synthesis and Crystallization Methodology

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The synthesis of nitro-substituted benzoylthioureas relies on a one-pot, two-step nucleophilic addition pathway. The protocol below is designed to maximize yield while preventing the degradation of highly reactive intermediates 1.

Step-by-Step Synthesis Protocol

- Isothiocyanate Generation: Suspend 4-nitrobenzoyl chloride (0.1 mol) and ammonium thiocyanate (0.1 mol) in 60 mL of anhydrous acetone. Stir the mixture for 40 minutes at room temperature 2.
    - Causality & Self-Validation: Anhydrous conditions are strictly required. The intermediate, nitrobenzoyl isothiocyanate, is highly susceptible to nucleophilic attack by water, which would hydrolyze it into a primary amide. Validation: The formation of the intermediate is self-validating via FTIR spectroscopy; an aliquot should display a strong, broad absorption band at ~2000 cm^{-1} (characteristic of the –N=C=S stretch).
- Amine Coupling: Introduce the target primary or secondary amine (e.g., 2-aminobenzothiazole, 0.1 mol) to the reaction vessel and reflux for 2 hours.
    - Causality: Refluxing provides the necessary activation energy for the amine to attack the electrophilic carbon of the isothiocyanate. The electron-withdrawing nitro group increases the electrophilicity of this carbon, accelerating the coupling process. Validation: The complete disappearance of the ~2000 cm^{-1} FTIR band confirms complete conversion.
- Precipitation and Isolation: Pour the cooled reaction mixture into 800 mL of acidified cold water (pH = 5). Filter the resulting solid and wash with cold acetone 2.
    - Causality: Acidified water neutralizes any unreacted amine traces and drastically reduces the solubility of the hydrophobic benzoylthiourea, driving quantitative precipitation.

Single-Crystal Growth

Dissolve the crude solid in a 1:1 (v/v) mixture of ethanol and dichloromethane. Allow the solution to undergo slow solvent evaporation at room temperature (296 K).

- Causality: Dichloromethane acts as the primary solvent due to its high solubilizing power, while ethanol serves as an antisolvent. Because dichloromethane is highly volatile, it

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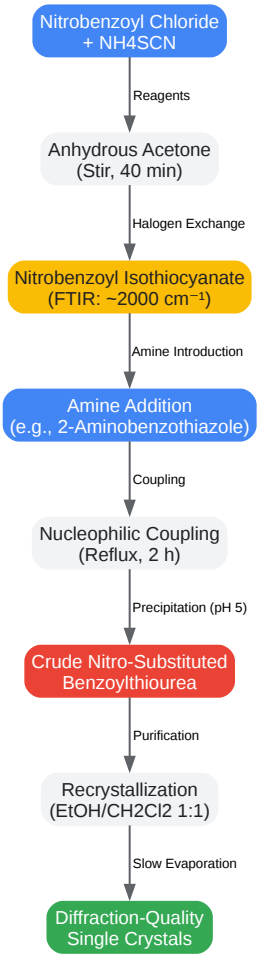
evaporates first, causing the solution to reach supersaturation at a slow, controlled rate. This thermodynamic control prevents rapid nucleation, promoting the growth of defect-free, diffraction-quality single crystals.



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Workflow for the synthesis and crystallization of nitro-substituted benzoylthioureas.

Crystallographic Data and Geometric Analysis

Single-crystal X-ray diffraction (SCXRD) studies reveal that nitro-substituted benzoylthioureas predominantly crystallize in low-symmetry systems, specifically monoclinic or triclinic space groups 2, 3.

Quantitative Data Summary

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Parameter	1-(Benzothiazol-2-yl)-3-(4-nitrobenzoyl)thiourea	N,N-di-2,4-dimethoxybenzyl-N'-2-nitrobenzoylthiourea
Formula	$C_{15}H_{10}N_4O_3S_2$	$C_{13}H_{15}N_3O_2S$ (Derivative base)
Crystal System	Monoclinic	Triclinic
Space Group	$P2_1/c$	P-1
Unit Cell Dimensions	a = 7.1596 Å, b = 17.9071 Å, c = 11.5768 Å	a = 7.3016 Å, b = 7.7380 Å, c = 12.9815 Å
Angles	α = 90°, β = 96.446°, γ = 90°	α = 103.581°, β = 102.153°, γ = 102.409°
Volume (V)	1474.85 $Å^3$	669.46 $Å^3$
Z (Molecules/Unit Cell)	4	2
Data Collection Temp	100 K	296 K

Molecular Conformation and Causality

The central acylthiourea moiety exhibits extensive π-electron delocalization. A critical geometric feature is the stabilization of the molecular configuration via a strong intramolecular N–H···O hydrogen bond 3. This interaction forms a pseudo-six-membered ring, locking the carbonyl oxygen and the thiocarbonyl sulfur atoms in a trans configuration relative to each other 4.

Causality of the Trans Geometry: The trans orientation is thermodynamically driven. It minimizes the severe steric repulsion that would occur between the bulky sulfur atom and the substituted nitrobenzoyl ring in a cis conformation. Simultaneously, it maximizes the enthalpic gain from the N-H···O=C hydrogen bond. As a result, when these molecules act as ligands, they often coordinate to transition metals in a monodentate fashion via the sulfur atom unless deprotonated, which forces a conformational shift to bidentate (O, S) coordination 5.

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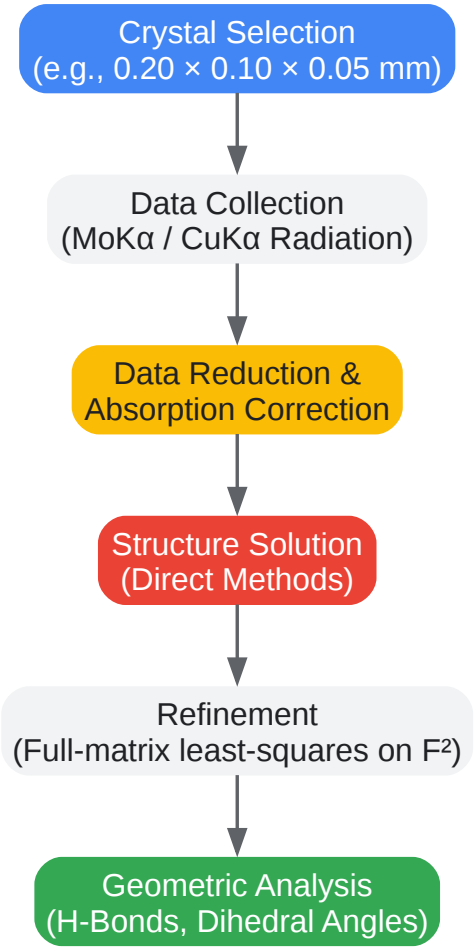

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Step-by-step crystallographic data collection and structural refinement process.

Supramolecular Architecture and Non-Covalent Interactions

Beyond intramolecular constraints, the 3D crystal packing of nitro-substituted benzoylthioureas is heavily dictated by intermolecular non-covalent interactions, which can be quantified via Hirshfeld surface analysis 5.

- Hydrogen Bonding Networks: Classical intermolecular hydrogen bonds (e.g., N-H···S and N-H···O) link adjacent molecules into infinite 1D chains or 2D layers. The nitro group acts as a potent hydrogen bond acceptor, drawing N-H or C-H donors from neighboring molecules to form a rigid lattice 2.

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- π-π Stacking: The planar aromatic rings (the nitrobenzoyl ring and the amine-derived aryl ring) often align parallel to one another. In compounds like 1-(Benzothiazol-2-yl)-3-(4-nitrobenzoyl)thiourea, the interplanar angle between the ring systems effectively cancels out to a remarkably small deviation (1.06°). This near-perfect planarity facilitates strong π-π stacking interactions that further stabilize the supramolecular architecture 2.

References

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